

Development of analytical methods for 2,2-Dimethyl-chroman-6-ylamine quantification.

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Compound of Interest

Compound Name: 2,2-Dimethyl-chroman-6-ylamine

CAS No.: 19989-18-5

Cat. No.: B3002677

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Application Note: Analytical Methods for 2,2-Dimethyl-chroman-6-ylamine[1]

Executive Summary

2,2-Dimethyl-chroman-6-ylamine (CAS: 19989-18-5), also known as 6-amino-2,2-dimethylchromane, is a critical pharmacophore and intermediate used in the synthesis of various potassium channel blockers and anti-arrhythmic agents. Due to its aniline-like structure, it presents specific analytical challenges: potential genotoxicity (requiring trace-level detection) and susceptibility to oxidation.

This guide details two distinct validated protocols:

- HPLC-DAD Protocol: For raw material assay, purity profiling, and reaction monitoring.
- LC-MS/MS Protocol: For trace-level quantification (< 10 ppm) in final drug substances, aligned with ICH M7 guidelines for mutagenic impurities.

Analyte Profile & Method Strategy

Understanding the physicochemical properties of the analyte is the foundation of robust method development.

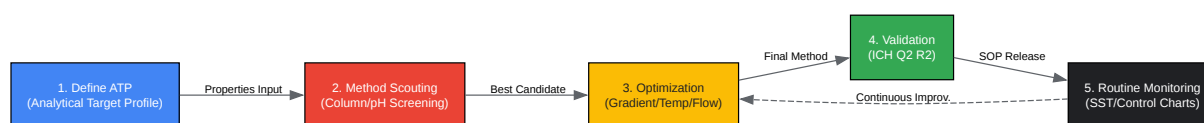
Property	Value	Methodological Implication
Chemical Structure	C ₁₁ H ₁₅ NO	Aromatic amine with an ether ring.
Molecular Weight	177.24 g/mol	Suitable for LC-MS (M+H = 178.25).
pKa (Predicted)	~5.3 (Amine)	Basic. At pH < 3.3, it is fully ionized (polar). At pH > 7.3, it is neutral (hydrophobic).
LogP	~2.2	Moderately lipophilic; good retention on C18 in neutral/basic conditions.
Solubility	DMSO, Methanol	Diluent selection must avoid pure water to prevent precipitation.

Method Development Logic

- Column Selection: Standard silica-based C18 columns often show peak tailing with amines due to silanol interactions. We utilize a Charged Surface Hybrid (CSH) or Base-Deactivated C18 column to ensure sharp peak shapes at low pH.
- Mobile Phase:
 - Protocol A (Assay): Acidic pH (0.1% Formic Acid) is used to protonate the amine, improving solubility and MS compatibility.
 - Protocol B (Trace): High sensitivity is required. Electrospray Ionization (ESI) in positive mode is ideal for the protonated amine [M+H]⁺.

Visual Workflow: Method Lifecycle

The following diagram outlines the lifecycle of the analytical method from scouting to validation, compliant with ICH Q14 (QbD) principles.



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Figure 1: Analytical Procedure Lifecycle Management (APLM) workflow.

Protocol 1: HPLC-DAD for Assay & Purity

Objective: Quantify **2,2-Dimethyl-chroman-6-ylamine** at high concentrations (0.1 mg/mL to 1.0 mg/mL) and detect synthesis by-products.

Reagents & Equipment

- System: HPLC with Diode Array Detector (DAD) (e.g., Agilent 1290 / Waters Alliance).
- Column: Waters XSelect CSH C18, 4.6 x 150 mm, 3.5 μ m (or equivalent base-deactivated column).
- Solvents: HPLC Grade Acetonitrile (ACN) and Milli-Q Water.
- Modifier: Formic Acid (LC-MS grade).

Chromatographic Conditions

Parameter	Setting	Rationale
Mobile Phase A	0.1% Formic Acid in Water	Maintains pH ~2.7; ensures amine protonation.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic modifier for elution.
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns.
Column Temp	40°C	Reduces viscosity and improves mass transfer.
Injection Vol	5-10 µL	Dependent on sample concentration.
Detection	UV 240 nm (BW 4)	Max absorption of the aniline chromophore.
Ref Wavelength	360 nm (BW 100)	Compensates for baseline drift.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold (Polar impurities)
12.0	10	90	Gradient Elution
15.0	10	90	Wash
15.1	95	5	Re-equilibration
20.0	95	5	End

Sample Preparation

- Stock Solution (1 mg/mL): Weigh 10 mg of analyte into a 10 mL volumetric flask. Dissolve in 5 mL Methanol (to ensure solubility) and make up to volume with Water/Methanol (50:50).

- Working Standard (0.1 mg/mL): Dilute Stock 1:10 with Mobile Phase A.
- System Suitability: Inject Working Standard 5 times.
 - Acceptance: RSD of Area < 2.0%, Tailing Factor < 1.5, Theoretical Plates > 5000.

Protocol 2: LC-MS/MS for Trace Impurity Analysis

Objective: Quantify **2,2-Dimethyl-chroman-6-ylamine** at ppm/ppb levels (GTI monitoring) in drug substances.

Mass Spectrometry Strategy

The molecule ionizes readily in Positive Electrospray Ionization (ESI+) mode due to the amine group. We utilize Multiple Reaction Monitoring (MRM) for maximum selectivity.

LC-MS/MS Conditions

- System: UHPLC coupled to Triple Quadrupole MS (e.g., Sciex 6500+ / Thermo Altis).
- Column: Agilent ZORBAX Eclipse Plus C18, 2.1 x 50 mm, 1.8 μ m.
- Flow Rate: 0.4 mL/min.

MS Source Parameters (Generic Starting Point)

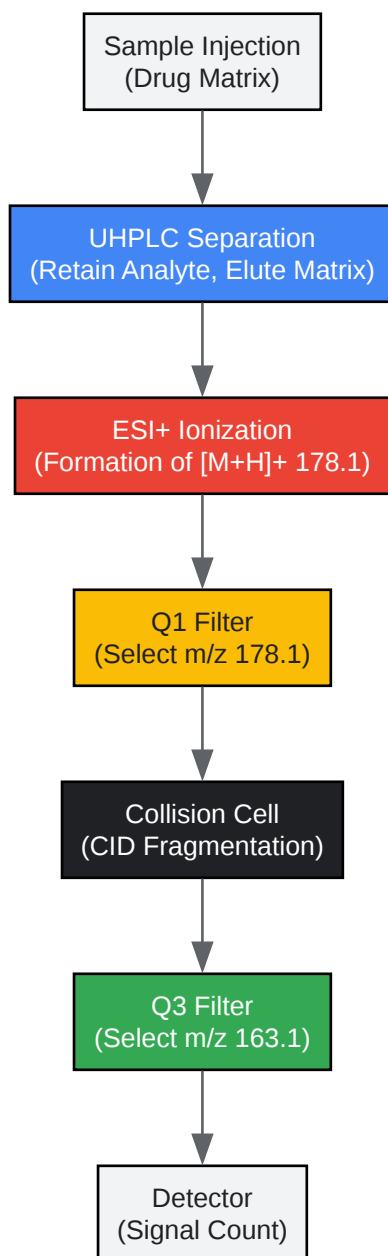
Parameter	Value
Ionization	ESI Positive (+)
Spray Voltage	3500 V
Gas Temp	350°C
Sheath Gas	40 arb
Aux Gas	10 arb

MRM Transitions

Note: Collision energies (CE) must be optimized for the specific instrument.

Precursor Ion (Q1)	Product Ion (Q3)	Type	Approx CE (eV)	Proposed Fragment
178.1 [M+H] ⁺	163.1	Quantifier	20	Loss of Methyl (-CH ₃)
178.1 [M+H] ⁺	122.1	Qualifier	35	Ring cleavage / Loss of C ₄ H ₈
178.1 [M+H] ⁺	107.1	Qualifier	45	Further aromatic fragmentation

Visual Workflow: LC-MS/MS Logic



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Figure 2: Triple Quadrupole MRM transition pathway for specific detection.

Method Validation (ICH Q2 R2)

To ensure the method is "fit for purpose," perform the following validation steps.

Specificity

- Protocol: Inject the Diluent, Placebo (matrix without analyte), and Spiked Sample.

- Criteria: No interfering peaks at the retention time of **2,2-Dimethyl-chroman-6-ylamine**.
Peak purity (via DAD or MS) > 99.0%.

Linearity & Range

- Assay Range: 80% to 120% of target concentration.
- Impurity Range: LOQ to 120% of the limit.
- Criteria: Correlation coefficient (

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Accuracy (Recovery)

- Protocol: Spike analyte into the sample matrix at 50%, 100%, and 150% levels (triplicate).
- Criteria: Mean recovery 98.0% – 102.0% (Assay); 80% – 120% (Trace Impurity).

Precision

- Repeatability: 6 injections of 100% standard. RSD
1.0% (Assay).
- Intermediate Precision: Different day, different analyst, different column batch.

LOD/LOQ (For Impurity Method)

- LOD: Signal-to-Noise (S/N) ratio of 3:1.
- LOQ: Signal-to-Noise (S/N) ratio of 10:1.
- Expected LOQ for LC-MS: < 10 ng/mL (ppb range).

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Peak Tailing	Interaction with silanols.	Ensure column is "Base Deactivated" or "CSH". Increase buffer strength or add 5mM Ammonium Formate.
Low Sensitivity (MS)	Ion suppression from matrix.	Improve sample cleanup (Liquid-Liquid Extraction) or divert flow to waste during matrix elution.
Retention Drift	pH instability.	Use a buffer (Ammonium Formate) instead of just Formic Acid to stabilize pH.
Carryover	Sticky amine.	Use a needle wash of 50:50 Methanol:Water + 0.1% Formic Acid.

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- To cite this document: BenchChem. [Development of analytical methods for 2,2-Dimethyl-chroman-6-ylamine quantification.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3002677/docs#development-of-analytical-methods-for-2-2-dimethyl-chroman-6-ylamine-quantification\]](https://www.benchchem.com/product/b3002677/docs#development-of-analytical-methods-for-2-2-dimethyl-chroman-6-ylamine-quantification)

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